Technical Deep Dive: The Pyrazole-Benzamide Scaffold in Targeted Oncology

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Compound of Interest

Compound Name:	*N-[(1-ethylpyrazol-4-yl)methyl]benzamide*
Cat. No.:	*B7499500*

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Executive Summary

The pyrazole-benzamide scaffold represents a privileged structural motif in medicinal chemistry, particularly within the realm of kinase inhibition for oncology. This scaffold synergizes the bioisosteric versatility of the pyrazole ring (mimicking the adenine base of ATP) with the geometric rigidity and hydrophobic potential of the benzamide moiety.

This guide provides a comprehensive technical analysis of this scaffold, focusing on its application as a Cyclin-Dependent Kinase (CDK) and Aurora Kinase inhibitor. We dissect the Structure-Activity Relationship (SAR), detail validated synthesis protocols, and map the molecular mechanisms driving its antiproliferative efficacy.

Structural Basis & Pharmacophore Analysis[1]

The efficacy of the pyrazole-benzamide scaffold stems from its ability to occupy the ATP-binding pocket of protein kinases with high affinity. The scaffold typically functions as a type I or type I½ ATP-competitive inhibitor.

The Pharmacophore Model

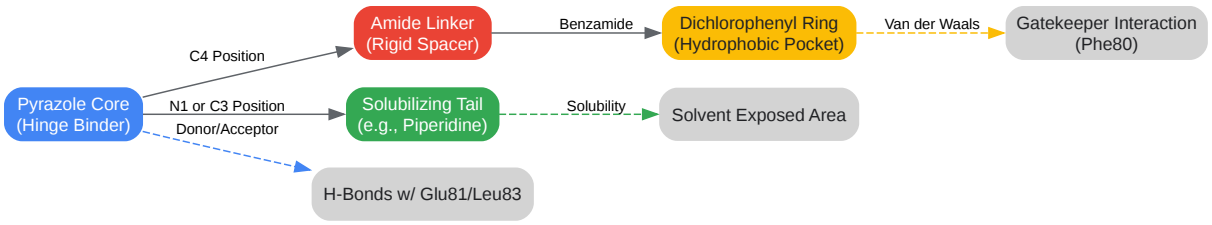
- The Pyrazole Core: Acts as the "hinge binder." The nitrogen atoms (N1/N2) often form crucial hydrogen bonds with the kinase hinge region (e.g., Glu81 and Leu83 in CDK2).
- The Benzamide Linkage: The amide bond (–NHCO– or –CONH–) serves as a rigid linker that orients the phenyl ring into the hydrophobic back-pocket or the solvent-exposed region, depending on the substitution pattern.
- The Phenyl Ring: Engages in

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  stacking or hydrophobic van der Waals interactions with the gatekeeper residue (e.g., Phe80 in CDK2).

Visualization: SAR Logic of AT7519-like Derivatives

The following diagram illustrates the critical interactions of a representative 4-benzoylamino-pyrazole inhibitor (modeled after AT7519).



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Figure 1: Pharmacophore dissection of the pyrazole-benzamide scaffold in CDK2 inhibition.

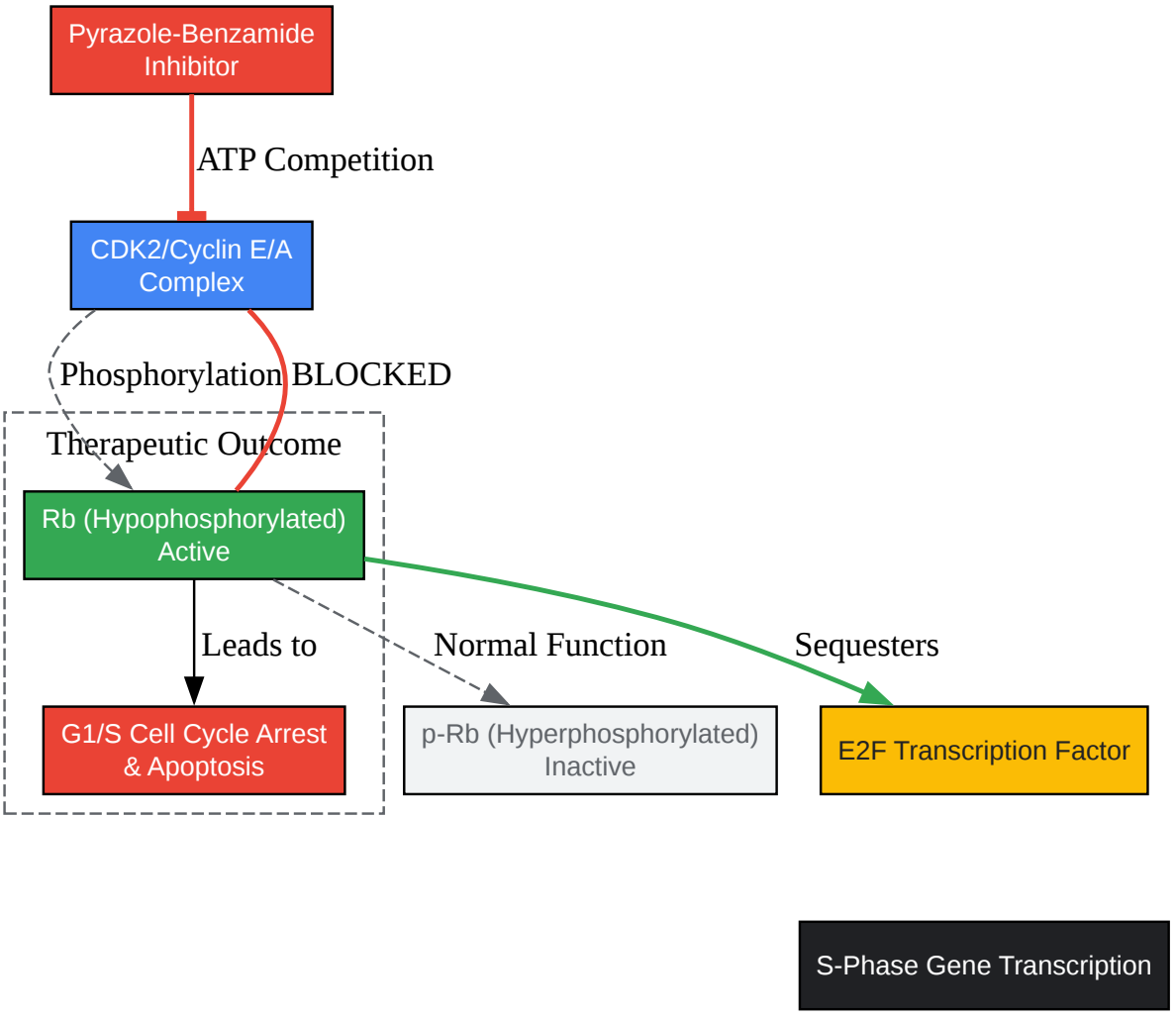
Mechanism of Action: CDK2/Cyclin A Inhibition

The pyrazole-benzamide scaffold predominantly targets the cell cycle machinery. By inhibiting CDK2/Cyclin A complex, these compounds arrest cells at the G1/S or G2/M phase, triggering apoptosis.

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Signaling Cascade

Inhibition prevents the phosphorylation of the Retinoblastoma protein (Rb). Hypophosphorylated Rb remains bound to the E2F transcription factor, preventing the transcription of genes necessary for DNA synthesis.



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Figure 2: Mechanism of Action showing the blockade of Rb phosphorylation leading to cell cycle arrest.

Experimental Protocols

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Chemical Synthesis: 4-Benzoylamino-1H-pyrazole-3-carboxamide

This protocol describes the synthesis of a core scaffold analogue similar to DC-K2in212.

Reagents:

- Starting Material: 4-amino-1-methyl-1H-pyrazole-3-carboxamide (commercially available or synthesized via nitro-pyrazole reduction).
- Reagent: 2,6-Dichlorobenzoyl chloride.
- Solvent/Base: Dichloromethane (DCM), Triethylamine (TEA).

Step-by-Step Workflow:

- Preparation: Dissolve 4-amino-1-methyl-1H-pyrazole-3-carboxamide (1.0 eq) in anhydrous DCM (10 mL/mmol) under a nitrogen atmosphere.
- Base Addition: Add Triethylamine (2.0 eq) and cool the mixture to 0°C using an ice bath.
- Acylation: Dropwise add 2,6-dichlorobenzoyl chloride (1.1 eq) dissolved in DCM. Maintain temperature < 5°C during addition.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4–6 hours. Monitor progress via TLC (Mobile phase: 5% MeOH in DCM).
- Work-up:
  - Quench with water.
  - Extract with DCM (3x).
  - Wash organic layer with 1N HCl (to remove excess amine), saturated $NaHCO_3$, and brine.
  - Dry over anhydrous Na_2SO_4 and concentrate in vacuo.

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- Purification: Recrystallize from Ethanol or purify via flash column chromatography (Silica gel, Hexane:EtOAc gradient) to yield the target benzamide.

Biological Validation: Kinase Inhibition Assay (ADP-Glo™)

To validate the potency of the synthesized scaffold.

Principle: Measures the ADP generated from the kinase reaction; ADP is converted to ATP, which is then converted to light by luciferase.

Protocol:

- Enzyme Mix: Prepare 2x CDK2/Cyclin A2 enzyme solution in Kinase Buffer (50 mM Tris-HCl pH 7.5, 10 mM $MgCl_2$, 1 mM DTT).
- Compound Prep: Serially dilute the pyrazole-benzamide inhibitor in DMSO (Final DMSO conc. < 1%).
- Incubation: Add 2 µL of inhibitor + 4 µL of Enzyme Mix to a 384-well white plate. Incubate at RT for 10 min.
- Substrate Addition: Add 4 µL of 2x Substrate Mix (Histone H1 + ATP).
- Reaction: Incubate at RT for 60 minutes.
- Detection:
  - Add 10 µL of ADP-Glo™ Reagent (stops kinase, depletes remaining ATP). Incubate 40 min.
  - Add 20 µL of Kinase Detection Reagent (converts ADP to ATP -> Luciferase). Incubate 30 min.
- Read: Measure luminescence using a plate reader (e.g., EnVision).
- Analysis: Plot RLU vs. log[Inhibitor] to determine IC_{50}.

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Quantitative Data Summary

The following table summarizes the potency of key pyrazole-benzamide derivatives against CDK2, highlighting the impact of the benzamide substitution.

Compound ID	R-Group (Benzamide)	CDK2 IC_{50} (μM)	Selectivity (CDK2 vs CDK1)	Reference
AT7519	2,6-Dichlorophenyl	< 0.010 (nM range)	High	[1, 2]
DC-K2in212	Phenyl (Unsubstituted)	0.295	17-fold	[3]
Analogue 7d	4-Nitrophenyl	1.47	Moderate	[4]
Analogue 9	4-Methoxyphenyl	0.96	Moderate	[4]

Note: The 2,6-dichloro substitution (AT7519) significantly enhances potency by filling the hydrophobic pocket more effectively than the unsubstituted phenyl ring.

References

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